Structure-activity relationship of different alkyl gallates

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Compound of Interest

Compound Name:	*Isobutyl gallate*
CAS No.:	*3856-05-1*
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A Comprehensive Guide to the Structure-Activity Relationship of Alkyl Gallates for Researchers and Drug Development Professionals

Introduction: Beyond Gallic Acid

Gallic acid, a simple phenolic acid found in numerous plants, is the parent compound of a fascinating class of molecules known as alkyl gallates. These compounds are esters formed by combining gallic acid with various alcohols, resulting in a structure with a constant hydrophilic "head" (the galloyl group) and a variable hydrophobic alkyl "tail". This amphiphilic nature is the key to their diverse and potent biological activities, which are exquisitely sensitive to the length of the alkyl chain.

The pharmacological relevance of alkyl gallates has been recognized in antioxidant, antimicrobial, and anticancer research.[1][2] Their activity is not static; it is dynamically modulated by the length of the alkyl ester chain. This guide provides a deep dive into the structure-activity relationship (SAR) of these compounds, offering a comparative analysis supported by experimental data and protocols to empower researchers in their quest for novel therapeutic and preservative agents.

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Caption: General structure of an alkyl gallate.

Part 1: Antioxidant Activity - A Function of Polarity and Structure

The antioxidant capacity of alkyl gallates is primarily endowed by the three hydroxyl (-OH) groups on the galloyl moiety. These groups can readily donate hydrogen atoms or electrons to neutralize free radicals, thus terminating oxidative chain reactions.

Mechanism of Action

The precise antioxidant mechanism is solvent-dependent.[3]

- Hydrogen Atom Transfer (HAT): In non-polar environments (like lipids), the galloyl group directly donates a hydrogen atom to a radical. This is often the preferred mechanism in the gas phase.[3]
- Single Electron Transfer followed by Proton Transfer (SET-PT): In polar solvents, the gallate can first transfer an electron to the radical, followed by the release of a proton.[3]
- Sequential Proton Loss Electron Transfer (SPLET): Also occurring in polar media, this involves the initial loss of a proton from a hydroxyl group, followed by electron transfer.[3]

The alkyl chain's role is to modify the molecule's lipophilicity, thereby influencing its solubility and localization. A longer chain increases partitioning into lipid phases, potentially enhancing antioxidant activity at the site of lipid peroxidation. However, this is not a simple linear relationship.

Structure-Activity Relationship

The influence of the alkyl chain length on antioxidant activity is complex and appears to be assay-dependent.

- Radical Scavenging (DPPH Assay): In solution-based assays like DPPH, a systematic evaluation revealed a decline in radical scavenging activity as the carbon chain length increases from propyl (C3) to triacontyl (C30) gallate.[4] This suggests that for direct radical scavenging in a homogenous solution, shorter chains may be more effective. One study

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found that one molecule of any alkyl gallate, regardless of chain length, scavenges six molecules of DPPH.[5][6]

- Enzyme Inhibition (Lipoxygenase): In contrast, when inhibiting the peroxidation of linoleic acid by the enzyme lipoxygenase, the activity shows a parabolic relationship with lipophilicity.[5][6] The inhibitory potency increases with alkyl chain length, maximizing with dodecyl (C12) to cetyl (C16) gallates.[5] Tetradecyl (C14) gallate was found to be the most potent inhibitor in this system.[5][6]

This discrepancy highlights the "cutoff effect," where increasing lipophilicity is beneficial only up to a point. Beyond this, factors like steric hindrance, reduced solubility in aqueous phases, and self-aggregation can diminish overall activity.[7]

Comparative Antioxidant Data

Compound	Activity Metric	Value	Reference System
Gallic Acid	DPPH Scavenging (Stoichiometry)	~6.3 molecules DPPH/molecule	Methanolic Solution
Propyl Gallate (C3)	DPPH Scavenging (% at 200µM)	91.9%	Methanolic Solution
Octyl Gallate (C8)	DPPH Scavenging (Stoichiometry)	~6.1 molecules DPPH/molecule	Methanolic Solution
Dodecyl Gallate (C12)	Lipoxygenase Inhibition (IC_{50})	~0.1 µM	Enzyme Assay
Tetradecyl Gallate (C14)	Lipoxygenase Inhibition (IC_{50})	0.06 µM	Enzyme Assay
Triacontyl Gallate (C30)	DPPH Scavenging (% at 200µM)	55.6%	Methanolic Solution

Data synthesized from multiple sources for comparative purposes.[4][5]

Experimental Protocol: DPPH Radical Scavenging Assay

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This protocol is a self-validating system to quantify the radical scavenging potential of alkyl gallates, using a stable free radical, 2,2-diphenyl-1-picrylhydrazyl (DPPH).

Causality Behind Experimental Choices:

- Solvent (Methanol): Methanol is chosen because both the polar DPPH radical and the amphiphilic alkyl gallates are soluble in it, ensuring a homogenous reaction environment.
- Wavelength (517 nm): This is the wavelength of maximum absorbance for the violet-colored DPPH radical. The reduction of DPPH by an antioxidant leads to a loss of this absorbance, which is directly proportional to the concentration of radicals scavenged.
- Positive Control (Propyl Gallate/Ascorbic Acid): Using a well-characterized antioxidant as a positive control validates the assay's performance and provides a benchmark for comparing the activity of test compounds.[8]
- Incubation in the Dark: DPPH is light-sensitive and can degrade upon exposure to light, leading to falsely high scavenging readings. Incubation in the dark ensures that the observed absorbance decrease is due to the action of the antioxidant alone.[8]

Step-by-Step Methodology:

- Reagent Preparation:
  - DPPH Stock Solution (0.1 mM): Dissolve 3.94 mg of DPPH in 100 mL of methanol. Store in an amber bottle at 4°C.[8]
  - Test Compound Stock Solutions: Prepare 1 mg/mL stock solutions of each alkyl gallate in methanol.
  - Working Solutions: Create a series of dilutions from the stock solutions (e.g., 1 to 100 µg/mL) using methanol.[8]
- Assay Procedure:
  - In a 96-well microplate or individual test tubes, add 100 µL of the 0.1 mM DPPH solution to each well/tube.

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- Add 100 µL of each working solution (or standard/control) to the DPPH solution.
- For the negative control, add 100 µL of methanol instead of the test compound.

- Incubation and Measurement:
  - Mix the contents thoroughly.
  - Incubate the plate/tubes in the dark at room temperature for 30 minutes.
  - Measure the absorbance at 517 nm using a microplate reader or spectrophotometer. Use methanol as the blank.[8]
- Data Analysis:
  - Calculate the percentage of DPPH radical scavenging activity using the formula: % Scavenging = [(Abs_control - Abs_sample) / Abs_control] * 100
  - Plot the % Scavenging against the concentration of each alkyl gallate and determine the IC_{50} value (the concentration required to scavenge 50% of DPPH radicals).[8]

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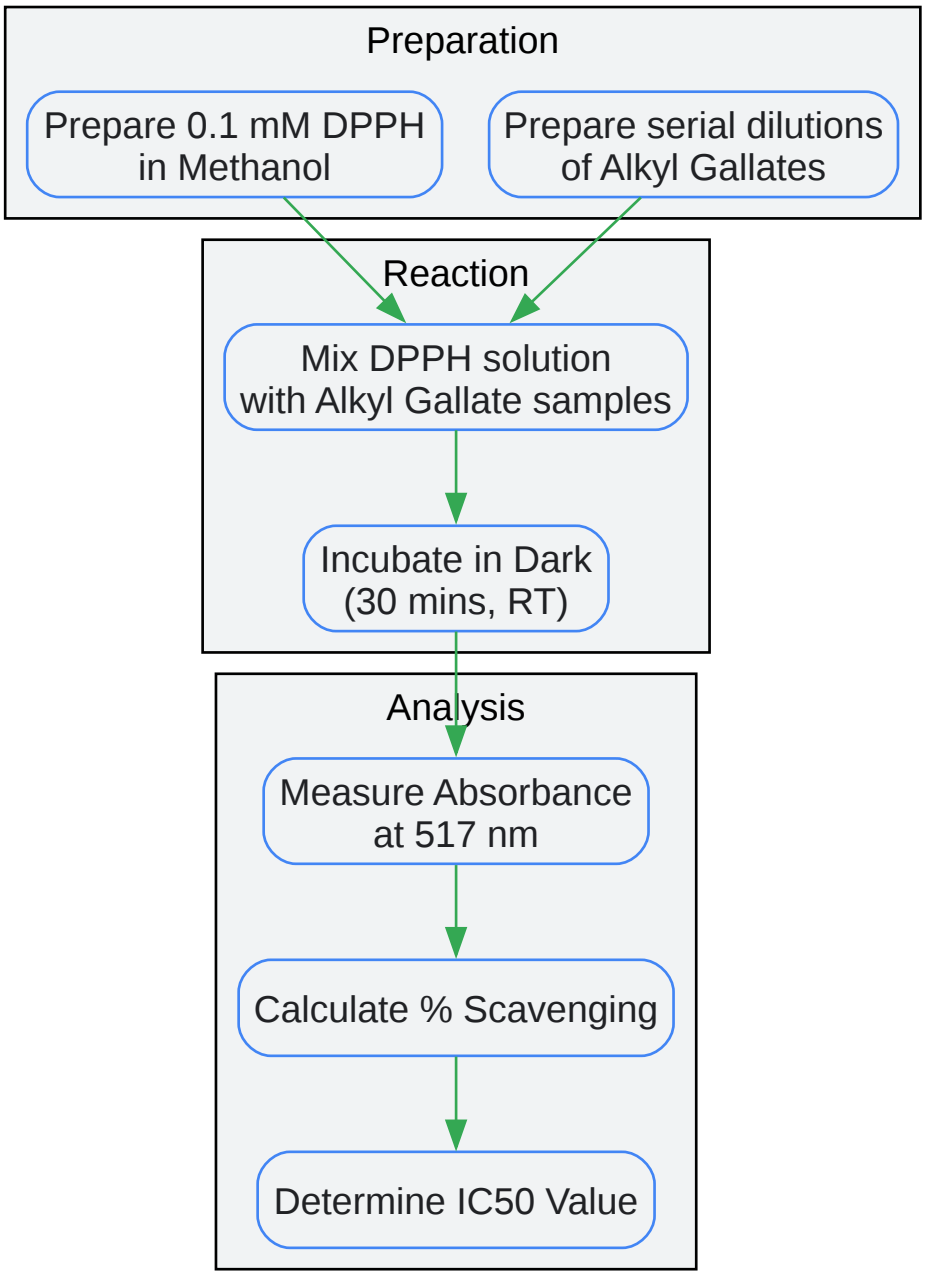

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Caption: Workflow for the DPPH radical scavenging assay.

Part 2: Antimicrobial Activity - A Surfactant-Like Assault

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Alkyl gallates are potent antimicrobial agents, particularly against Gram-positive bacteria.[9] Their efficacy is strongly tied to their amphiphilic structure, which allows them to interact with and disrupt bacterial cell membranes.

Mechanism of Action

The antimicrobial action of alkyl gallates is a multi-pronged attack rather than an inhibition of a single target.[10][11]

- Membrane Disruption: The primary mechanism is attributed to a surfactant-like effect. The hydrophobic alkyl tail inserts into the lipid bilayer of the bacterial cell membrane, while the hydrophilic galloyl head remains at the surface. This disrupts membrane integrity, leading to increased permeability and leakage of essential intracellular components.[1]

- Metabolic Interference: Once the membrane is breached, the molecule can enter the cell. Studies have shown that octyl gallate can disturb the respiratory electron transport chain, leading to the generation of toxic reactive oxygen species (ROS) like hydroxyl radicals.[10][11]

- DNA Interaction: There is evidence that alkyl gallates can also interact with bacterial DNA, further contributing to their bactericidal effect.[10][11]

Structure-Activity Relationship

For antimicrobial activity, the relationship with alkyl chain length is consistently parabolic.

- Increasing Potency: As the alkyl chain lengthens from methyl (C1) to around decyl (C10), the antimicrobial activity increases.[9][12] This is because greater lipophilicity enhances the compound's ability to partition into and disrupt the bacterial membrane.

- The "Cutoff Effect": Beyond an optimal length (typically C8-C11), the activity plateaus or decreases.[9] This "cutoff" is attributed to the increased tendency of very long-chain gallates to self-associate into micelles in aqueous media.[1] These aggregates are too large to effectively interact with and penetrate the bacterial membrane, leading to a reduction in bioavailability and apparent activity.[1]

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- Biofilm Inhibition: The ability to inhibit and eradicate biofilms also increases with the length of the alkyl chain.[13]

Comparative Antimicrobial Data (MIC)

Compound	Staphylococcus aureus MIC (µg/mL)	Escherichia coli MIC (µg/mL)
Gallic Acid	>250	High (>1000)
Propyl Gallate (C3)	~250	High (>1000)
Octyl Gallate (C8)	31.2 - 62.5	125 - 250
Nonyl Gallate (C9)	15.6	-
Decyl Gallate (C10)	15.6	-
Dodecyl Gallate (C12)	31.2	>500

MIC values are highly dependent on the specific strain and assay conditions. Data synthesized from multiple sources.[10][12][14]

Experimental Protocol: Broth Microdilution for MIC Determination

This method determines the Minimum Inhibitory Concentration (MIC)—the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.

Causality Behind Experimental Choices:

- Standardized Inoculum (0.5 McFarland): Using a standardized bacterial concentration ensures that the results are reproducible and comparable across different experiments and labs. An inoculum that is too high can overwhelm the antimicrobial agent, leading to falsely high MIC values.

- Growth Medium (Mueller-Hinton Broth): M-H Broth is the standard medium for routine antimicrobial susceptibility testing as it has good batch-to-batch reproducibility, supports the growth of most common pathogens, and has low levels of inhibitors that might interfere with the antimicrobial agent.

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- Two-fold Serial Dilutions: This method allows for the efficient testing of a wide range of concentrations to pinpoint the MIC value.
- Positive and Negative Controls: A positive control (bacteria, no drug) ensures the bacteria are viable and the medium supports growth. A negative control (medium, no bacteria) confirms the sterility of the medium.

Step-by-Step Methodology:

- Inoculum Preparation:
  - From a fresh agar plate (18-24 hours old), pick several bacterial colonies and suspend them in sterile saline.
  - Adjust the turbidity of the suspension to match a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).
  - Dilute this standardized suspension 1:150 in Mueller-Hinton Broth (MHB) to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL.[15]
- Plate Preparation:
  - Dispense 100 µL of sterile MHB into wells of a 96-well microtiter plate.
  - Prepare a stock solution of the alkyl gallate at twice the highest desired concentration.
  - Add 100 µL of the stock solution to the first well and perform two-fold serial dilutions across the plate by transferring 100 µL from one well to the next. Discard the final 100 µL from the last dilution well.[15]
- Inoculation:
  - Add 100 µL of the prepared bacterial inoculum to each well, bringing the final volume to 200 µL.
  - Include a positive control (well with bacteria and medium, no drug) and a negative control (well with medium only).

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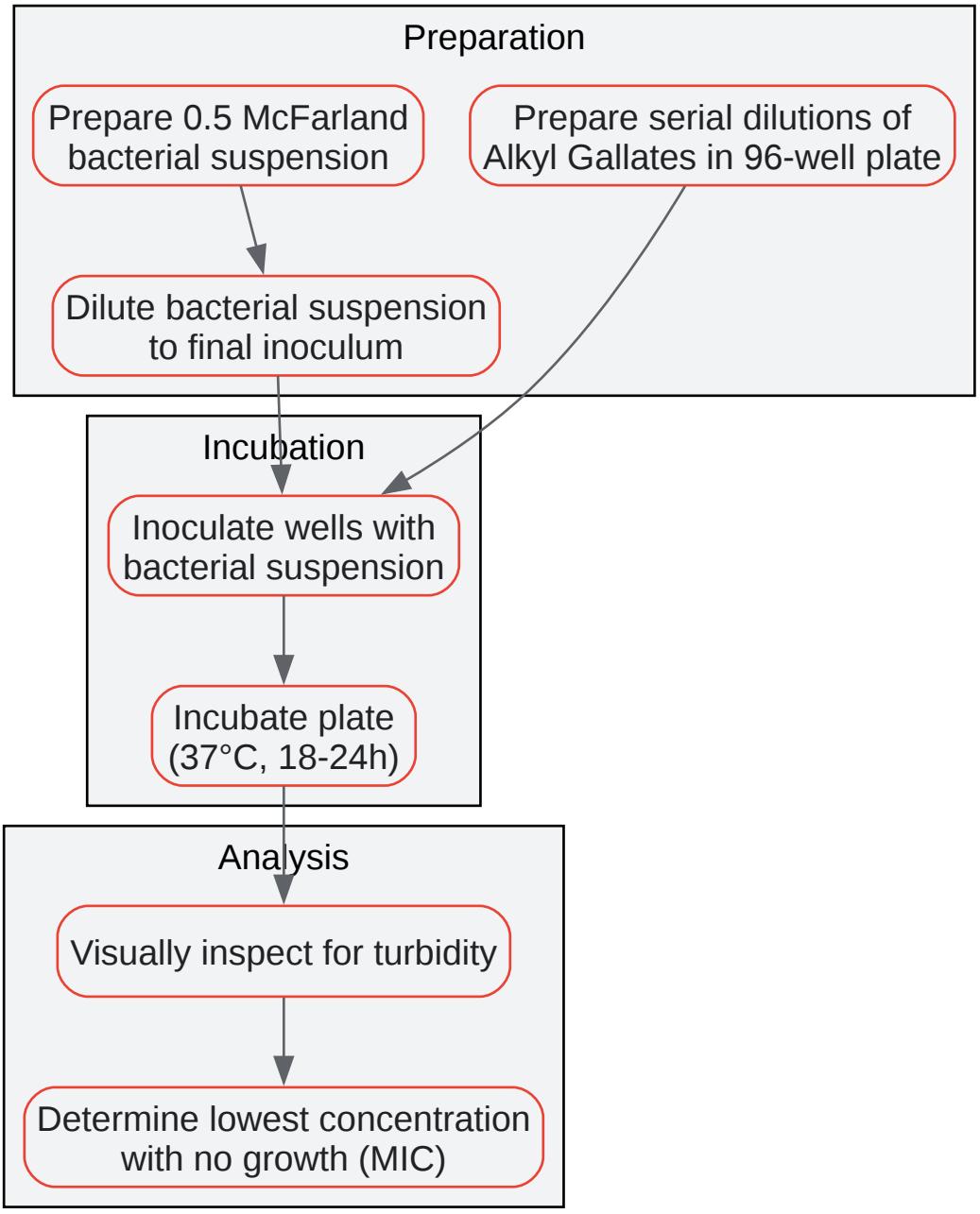
- Incubation and Reading:
  - Cover the plate and incubate at 37°C for 18-24 hours.
  - The MIC is determined as the lowest concentration of the alkyl gallate in which there is no visible turbidity (bacterial growth).[10]



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Caption: Workflow for MIC determination via broth microdilution.

Part 3: Anticancer Activity - Selectively Inducing Apoptosis

The potential of alkyl gallates as anticancer agents is an area of active research. Their ability to induce cell death, often selectively in cancer cells over normal cells, is linked to their hydrophobicity and their interaction with cellular membranes and pathways.[2][16]

Mechanism of Action

The primary anticancer mechanism appears to be the induction of apoptosis (programmed cell death).[16] The lipophilicity conferred by the alkyl chain is crucial for the molecule to cross the cancer cell's plasma membrane and reach intracellular targets.[16][17] While the exact targets are still under investigation, it is believed that alkyl gallates can disrupt mitochondrial membrane potential, a key event in the apoptotic cascade.[16] The three adjacent hydroxyl groups on the galloyl moiety are considered essential for this cytotoxic activity.[16]

Structure-Activity Relationship

Similar to other biological activities, the anticancer effect of alkyl gallates is dependent on the alkyl chain length.

- Optimal Lipophilicity: The relationship is not linear. Very short-chain gallates may lack the lipophilicity to efficiently enter cells, while very long-chain gallates may be too insoluble in the aqueous culture medium.
- Mid-Chain Potency: Studies on breast cancer cells (MCF-7) have shown that mid-length chains exhibit the highest potency. Specifically, heptyl gallate (C7) and octyl gallate (C8) demonstrated strong cytotoxic activity, superior to both shorter and longer chain analogues and gallic acid itself.[16][17] This suggests an optimal balance of aqueous solubility and lipophilicity is required for maximum anticancer effect.

Comparative Anticancer Data (IC_{50})

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Compound	Cell Line	IC_{50} (µg/mL)
Gallic Acid	MCF-7 (Breast)	>100
Isoamyl Gallate (C5 branched)	MCF-7 (Breast)	58.11
Heptyl Gallate (C7)	MCF-7 (Breast)	25.94
Octyl Gallate (C8)	MCF-7 (Breast)	42.34

Data from Arsianti et al. (2022) for illustrative comparison.[16][17]

Experimental Protocol: MTT/MTS Cell Viability Assay

The MTT (or MTS) assay is a colorimetric method used to assess cell viability and cytotoxicity. It measures the metabolic activity of mitochondria in living cells.

Causality Behind Experimental Choices:

- Tetrazolium Salt (MTT/MTS): This compound is converted by mitochondrial reductase enzymes in viable cells into a colored formazan product. The amount of formazan produced is directly proportional to the number of living, metabolically active cells.[18] Dead cells lose this ability.
- Solubilizing Agent (DMSO/SDS): The formazan crystals produced in the MTT assay are insoluble. A solvent like DMSO is required to dissolve them, creating a colored solution whose absorbance can be measured.[19] (Note: The MTS assay produces a soluble formazan, simplifying the protocol).[16]
- Dose-Response Curve: Testing a range of concentrations is essential to determine the IC_{50} value, which is the standard metric for quantifying a compound's cytotoxic potency.

Step-by-Step Methodology:

- Cell Seeding:
  - Seed cancer cells (e.g., MCF-7) in a 96-well plate at a predetermined optimal density (e.g., 1 x 10^4 cells/well).[19]

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- Incubate for 24 hours to allow cells to attach and resume growth.

- Treatment:
  - Prepare serial dilutions of the alkyl gallates in the appropriate cell culture medium.
  - Remove the old medium from the cells and replace it with 100 µL of medium containing the various concentrations of the test compounds. Include a vehicle control (e.g., medium with 0.1% DMSO).
  - Incubate for a specified period (e.g., 24, 48, or 72 hours).[19]
- MTT Addition and Incubation:
  - Add 20 µL of MTT solution (5 mg/mL in PBS) to each well.[19]
  - Incubate for 3-4 hours at 37°C, allowing viable cells to convert the MTT into purple formazan crystals.[18][19]
- Solubilization and Measurement:
  - Carefully remove the medium containing MTT.
  - Add 150 µL of a solubilizing agent (e.g., DMSO) to each well to dissolve the formazan crystals.[19]
  - Shake the plate gently for 15 minutes to ensure complete dissolution.
  - Measure the absorbance at a wavelength of 570 nm using a microplate reader.[18]
- Data Analysis:
  - Calculate the percentage of cell viability relative to the vehicle-treated control cells.
  - Plot the % viability against the log of the compound concentration to generate a dose-response curve and determine the IC_{50} value.

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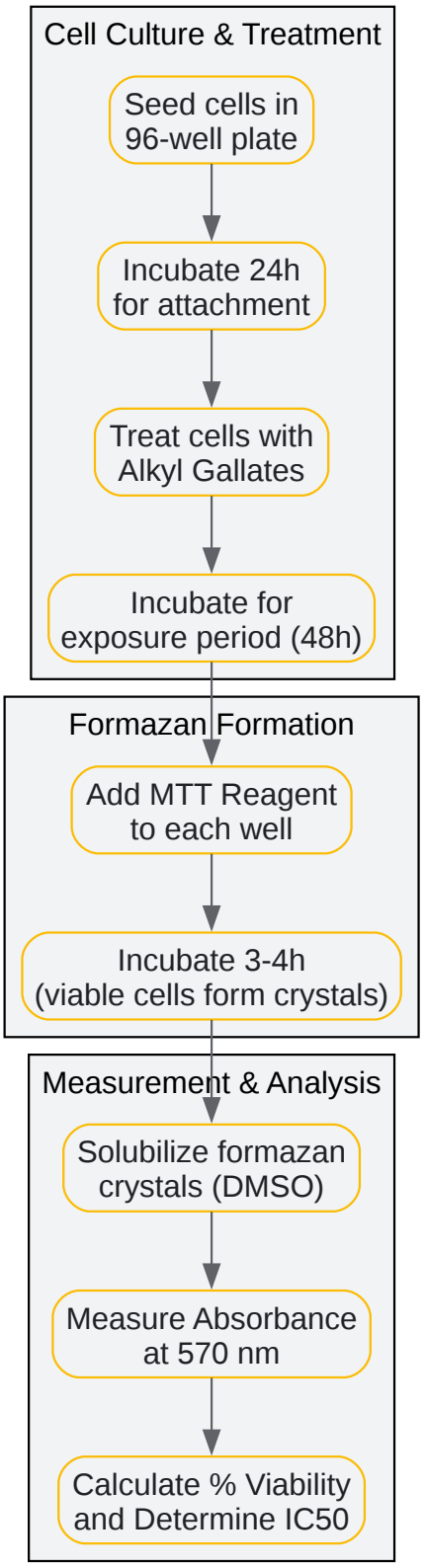

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Caption: Workflow for the MTT cell viability and cytotoxicity assay.

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Conclusion: Designing Function Through Structure

The structure-activity relationship of alkyl gallates is a clear demonstration of how subtle molecular modifications can profoundly impact biological function. The evidence consistently shows that the galloyl moiety acts as the pharmacophore, providing the core antioxidant and cytotoxic potential, while the alkyl chain functions as a modulating element. Its length dictates the compound's lipophilicity, which in turn governs its ability to interact with and traverse biological membranes.

Across all three major activities—antioxidant, antimicrobial, and anticancer—a parabolic relationship or "cutoff effect" is a recurring theme. This underscores that achieving optimal activity is a balancing act between increasing membrane interaction and maintaining sufficient bioavailability. For drug development professionals and researchers, this provides a powerful framework: alkyl gallates can be rationally designed with specific chain lengths to target different biological systems, whether it be preserving a lipid-based food product, combating a bacterial infection, or targeting a malignant cell.

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